

An In-depth Technical Guide to Camphene Hydrate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Camphene hydrate*

CAS No.: 465-31-6

Cat. No.: B15939070

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **camphene hydrate**, a bicyclic monoterpene alcohol. It details the chemical identity, physicochemical properties, synthesis, and analytical methods for this compound. While direct pharmacological and toxicological data on **camphene hydrate** is limited, this guide also explores the biological activities of structurally related compounds to offer potential areas for future research and drug discovery.

Chemical Identity and Properties

Camphene hydrate, a derivative of camphene, is a saturated bicyclic monoterpene.

Table 1: Chemical Identifiers of **Camphene Hydrate**

Identifier	Value
CAS Number	465-31-6
IUPAC Name	2,3,3-trimethylbicyclo[2.2.1]heptan-2-ol
Molecular Formula	C ₁₀ H ₁₈ O
Molecular Weight	154.25 g/mol
Synonyms	3-Methylcamphenilol, 2,3,3-trimethyl-2-norbornanol, Camphenilanol, 3-methyl-

Table 2: Physicochemical Properties of **Camphene Hydrate**

Property	Value	Source
Appearance	Colorless to pale yellow crystalline solid (estimated)	
Melting Point	149.00 to 151.00 °C @ 760.00 mm Hg	
Boiling Point	204.00 to 207.00 °C @ 760.00 mm Hg	
Flash Point	177.00 °F (80.56 °C) (Tagliabue Closed Cup, estimated)	
Vapor Pressure	0.068 mmHg @ 25.00 °C (estimated)	
Solubility	Soluble in alcohol; Water solubility: 863.1 mg/L @ 25 °C (estimated)	
logP (o/w)	2.650 (estimated)	

Synthesis and Experimental Protocols

The primary method for synthesizing **camphene hydrate** is through the acid-catalyzed hydration of camphene.

Experimental Protocol: Hydration of Camphene

This protocol describes the synthesis of **camphene hydrate** and its isomers, isoborneol and borneol, via the hydration of camphene using a solid acid catalyst.

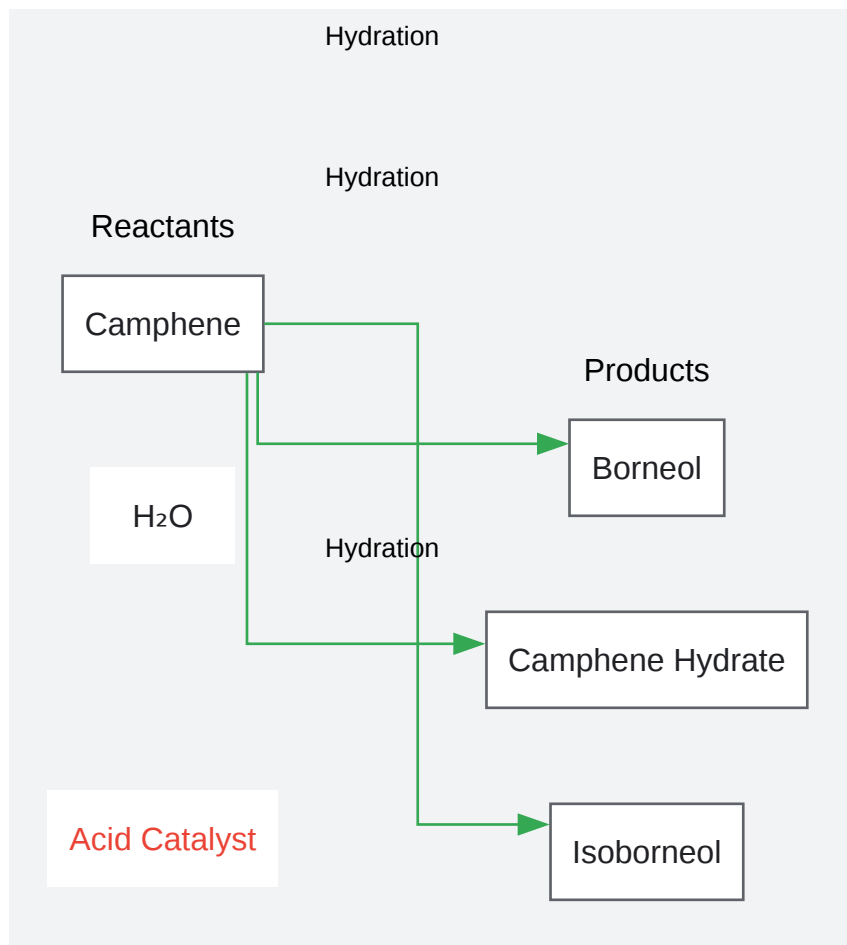
Materials:

- Camphene
- Aqueous acetone (1:1, v/v)
- Solid acid catalyst (e.g., tungstophosphoric acid immobilized on a support)
- Nonane (internal standard)
- Jacketed batch reactor (200 mL)
- Gas chromatograph (GC) with a DB-1 column or equivalent

Procedure:

- The jacketed batch reactor is maintained at a constant temperature of 50 °C.
- The reactor is loaded with 114 mL of aqueous acetone (1:1, v/v) and 0.482 g of the solid acid catalyst.
- The reaction is initiated by the addition of 7.5 mmol of camphene.
- Nonane is added as an internal standard for quantitative analysis.
- Samples are withdrawn from the reactor at regular intervals to monitor the progress of the reaction.
- The samples are analyzed by gas chromatography to determine the conversion of camphene and the selectivity towards **camphene hydrate**, isoborneol, and borneol.

Figure 1: Reaction Scheme for the Hydration of Camphene



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Caption: Acid-catalyzed hydration of camphene yields a mixture of products.

Analytical Methods

Gas chromatography (GC) coupled with mass spectrometry (MS) is the primary analytical technique for the identification and quantification of **camphene hydrate**.

Table 3: Gas Chromatography Parameters for **Camphene Hydrate** Analysis

Parameter	Value
Instrument	Hewlett Packard Gas Chromatograph (or equivalent)
Column	30 m x 0.25 mm DB-1 column
Injector Temperature	180 °C
Detector Temperature	300 °C
Internal Standard	Nonane

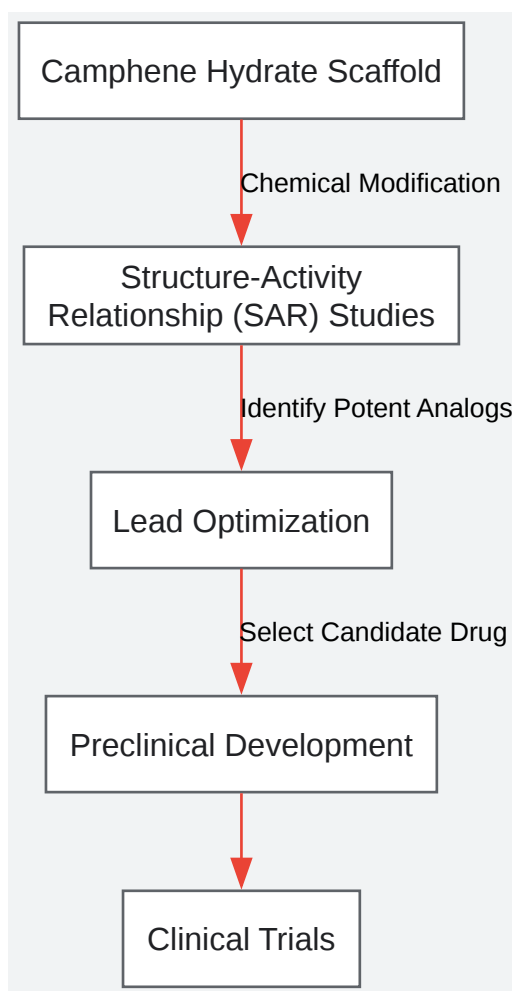
Biological and Pharmacological Profile (Inferred from Related Compounds)

Direct and extensive research on the biological activities and signaling pathways of **camphene hydrate** is currently limited in publicly available literature. However, the pharmacological profiles of structurally similar bicyclic monoterpenoids, such as borneol and fenchol, as well as derivatives of the related fenchone, have been investigated. These studies may provide insights into the potential biological activities of **camphene hydrate**.

Cannabinoid Receptor Activity of Fenchone Derivatives

Recent studies on derivatives of fenchone, which shares the bicyclo[2.2.1]heptane core structure, have identified potent and selective ligands for the cannabinoid receptor 2 (CB2). For instance, 2-(2',6'-dimethoxy-4'-(2''-methyloctan-2''-yl)phenyl)-1,3,3-trimethylbicyclo[2.2.1]heptan-2-ol, a fenchone derivative, demonstrated high affinity ($K_i = 3.51$ nM) and selectivity for the human CB2 receptor, acting as a potent agonist. T[1]his suggests that the bicyclic scaffold of **camphene hydrate** could be a starting point for designing novel CB2 receptor modulators.

Figure 3: Potential Drug Discovery Pathway for **Camphene Hydrate** Analogs



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Caption: A logical workflow for developing therapeutic agents from the **camphene hydrate** scaffold.

Anthelmintic Activity of a Synthetic Camphor Derivative

A study on a synthetic camphor derivative, (E)-2-((1,7,7-trimethylbicyclo[2.2.1]heptan-2-ylidene)amino)phenol, demonstrated significant in vivo efficacy against *Toxocara canis* infection in mice, suggesting potential as an anthelmintic drug candidate. While this compound is not a direct derivative of **camphene hydrate**, it highlights the potential of the bicyclo[2.2.1]heptane framework in antiparasitic drug discovery.

Conclusion and Future Directions

Camphene hydrate is a well-characterized compound in terms of its chemical identity and synthesis. However, a significant knowledge gap exists regarding its biological activities and potential therapeutic applications. The promising findings for structurally related bicyclic monoterpenoids, particularly in the areas of cannabinoid receptor modulation and anthelmintic activity, underscore the potential of the **camphene hydrate** scaffold as a valuable starting point for medicinal chemistry and drug development programs. Future research should focus on in-depth in vitro and in vivo studies to elucidate the pharmacological and toxicological profile of **camphene hydrate** and its derivatives.

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References

- 1. Fenchone Derivatives as a Novel Class of CB2 Selective Ligands: Design, Synthesis, X-ray Structure and Therapeutic Potential. | בית הספר לרוקחות [pharmacyschool.huji.ac.il]
- To cite this document: BenchChem. [An In-depth Technical Guide to Camphene Hydrate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15939070/docs#an-in-depth-technical-guide-to-camphene-hydrate\]](https://www.benchchem.com/product/b15939070/docs#an-in-depth-technical-guide-to-camphene-hydrate)

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